

Application Notes and Protocols: Cephalosporin C Production Using Submerged Fermentation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cephalosporin C

Cat. No.: B10777433

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Cephalosporin C (CPC) is a beta-lactam antibiotic of significant clinical importance, serving as a precursor for the synthesis of a wide range of semi-synthetic cephalosporin drugs.^{[1][2][3]} These antibiotics are valued for their broad antibacterial spectrum and are widely used to treat various infectious diseases.^[4] The industrial production of **Cephalosporin C** is primarily achieved through submerged fermentation using the filamentous fungus *Acremonium chrysogenum* (also known as *Cephalosporium acremonium*).^{[1][5][6]} This document provides detailed application notes and protocols for the production of **Cephalosporin C**, covering strain maintenance, fermentation procedures, downstream processing, and analytical methods.

Producing Microorganism: *Acremonium chrysogenum*

Acremonium chrysogenum is the cornerstone of industrial **Cephalosporin C** production.^{[5][6]} During fermentation, this fungus can exhibit different morphological forms, including hyphae, swollen hyphal fragments, conidia, and arthrospores.^[5] Notably, the yeast-like swollen hyphal fragments are associated with higher **Cephalosporin C** production.^[5] Strain improvement programs, often involving classical mutagenesis and recombinant DNA technology, have been instrumental in developing high-yielding industrial strains.^{[6][7][8][9]}

Fermentation Media

The composition of the fermentation medium is critical for optimal cell growth and **Cephalosporin C** biosynthesis.^[5] Various formulations have been developed, often containing a combination of complex and defined components. Below are examples of seed and fermentation media compositions.

Seed Medium Composition

A seed culture is first prepared to ensure a sufficient quantity of viable biomass for inoculating the production fermenter.

Component	Concentration (g/L)	Reference
Sucrose	30	[5] [10]
Potassium Dihydrogen Orthophosphate	1.5	[5] [10]
Magnesium Sulphate	0.3	[5] [10]
Trace Metal Solution	15 ml/L	[5] [10]

Component	Concentration (g/L)	Reference
Dextrose	10	[11]
Corn Steep Solids	5	[11]
Soluble Starch	15	[11]
Yeast Extract	4	[11]
K ₂ HPO ₄	1	[11]
MgSO ₄ ·7H ₂ O	1	[11]
CaCO ₃	1	[11]

Production Medium Composition

The production medium is designed to support high-level **Cephalosporin C** synthesis.

Component	Concentration (g/L)	Reference
Saccharose	36	[12]
Glucose	27	[12]
(NH ₄) ₂ SO ₄	8	[12]
KH ₂ PO ₄	8	[12]
D-L Methionine	5	[12]
Na ₂ SO ₄	1.6	[12]
CaSO ₄	2.3	[12]
Ferrous Ammonium Sulphate	2	[12]
MgSO ₄ ·7H ₂ O	1.3	[12]
ZnSO ₄ ·7H ₂ O	0.22	[12]
MnSO ₄ ·H ₂ O	0.22	[12]
CuSO ₄	0.055	[12]

Component	Amount	Reference
Corn Steep Liquor	50 g	[13]
Peanut Powder	15 g	[13]
Glucose	8 g	[13]
Hydrolyzed Starch	26 g	[13]
Methionine	4 g	[13]
Soybean Oil	55 ml	[13]
Antifoam	2 ml	[13]
MgSO ₄	4 g	[13]
(NH ₄) ₂ SO ₄	13 g	[13]
FeSO ₄	0.09 g	[13]
MnSO ₄	0.03 g	[13]
ZnSO ₄	0.025 g	[13]
CuSO ₄	0.025 g	[13]
CaCO ₃	6 g	[13]

Fermentation Process Parameters

Optimal physical and chemical parameters are crucial for maximizing **Cephalosporin C** yield.

Parameter	Optimal Value/Range	Reference
Temperature	24 - 28 °C	[4] [13] [14]
pH	5.6 - 7.2	[5] [4] [13]
Dissolved Oxygen (DO)	> 30% saturation	[5] [4]
Agitation	400 rpm	[15] [16]
Aeration	1 vvm	[15] [16]
Fermentation Time	140 - 144 hours	[5] [4] [13]
Inoculum Size	1% - 22% (v/v)	[13] [15] [16] [17]

Experimental Protocols

Protocol for Submerged Fermentation of *Acremonium chrysogenum*

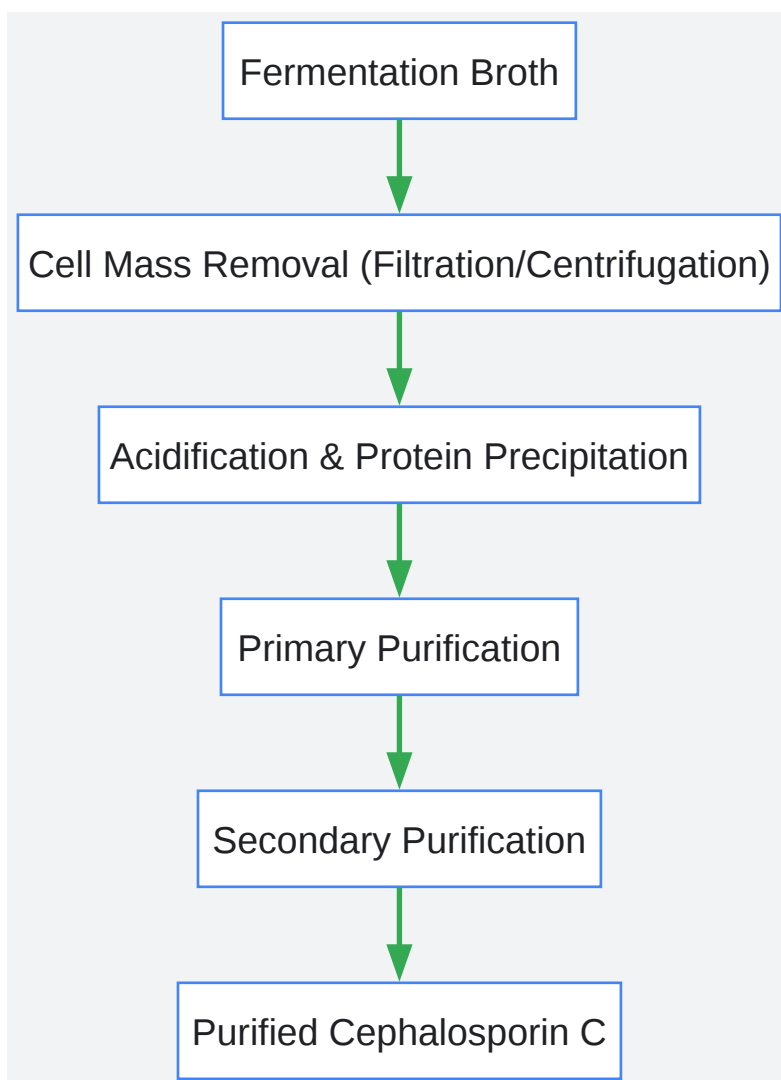
- Inoculum Preparation:
 - Aseptically transfer a stock culture of *A. chrysogenum* to a sporulation medium (e.g., Corn Steep Liquor Agar) and incubate at 27°C for 14 days.[\[12\]](#)
 - Prepare a spore suspension from the slant culture.
 - Inoculate a 500 ml Erlenmeyer flask containing 100 ml of sterile seed medium with 1 ml of the spore suspension.[\[12\]](#)
 - Incubate the seed culture on a rotary shaker at 200-250 rpm and 25-28°C for 38 to 72 hours.[\[5\]](#)[\[10\]](#)[\[11\]](#)
- Production Fermentation:
 - Sterilize the production fermenter containing the production medium.
 - Inoculate the production medium with the seed culture at a ratio of 10-20% (v/v).[\[13\]](#)

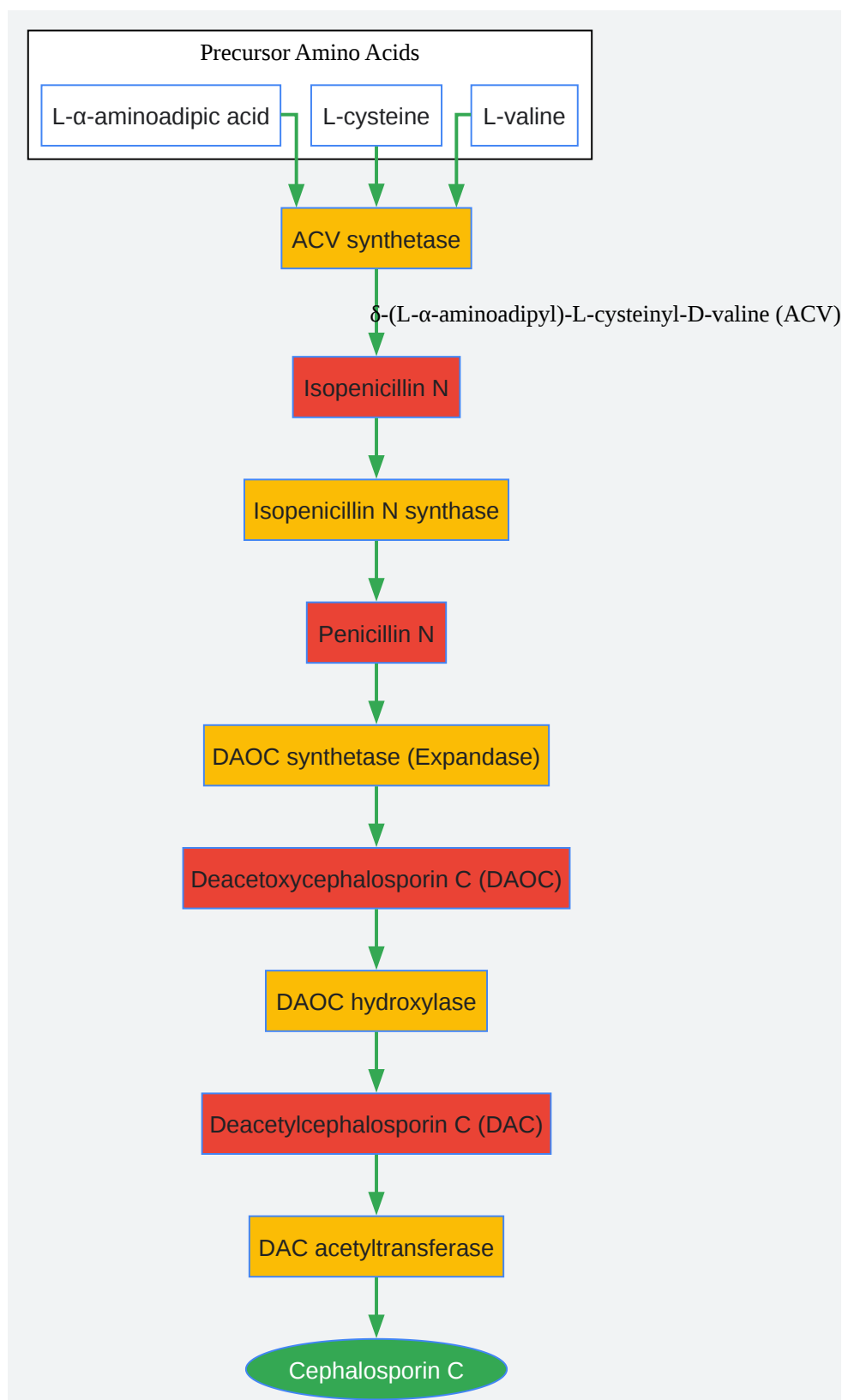
- Maintain the fermentation under the optimal conditions specified in the table above (Temperature: 28°C, pH: 7.2, DO: >30%).^{[5][4]} The pH can be controlled using 2M KOH and 2M HCl.^[5]
- The fermentation is typically carried out for 144 hours.^{[5][4]}
- During fermentation, a fed-batch strategy can be employed, feeding glucose and vegetable oil at specific time intervals to enhance production.^[13]
- Biomass Estimation:
 - To determine the dry cell weight, centrifuge 10 ml of the fermentation broth.
 - Wash the resulting pellet twice with distilled water, followed by recentrifugation.
 - Dry the pellet at 80°C until a constant weight is achieved.^[5]

Downstream Processing

The recovery and purification of **Cephalosporin C** from the fermentation broth is a multi-step process.^{[5][18]}

Overview of Downstream Processing





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Study on genetic engineering of Acremonium chrysogenum, the cephalosporin C producer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Spectroscopic Methods for Analysis of Cephalosporins in Pharmaceutical Formulations [pubs.sciepub.com]
- 4. dspmuranchi.ac.in [dspmuranchi.ac.in]
- 5. longdom.org [longdom.org]
- 6. academic.oup.com [academic.oup.com]
- 7. Strain improvement for cephalosporin production by Acremonium chrysogenum using geneticin as a suitable transformation marker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. [PDF] Strain improvement for cephalosporin production by Acremonium chrysogenum using geneticin as a suitable transformation marker. | Semantic Scholar [semanticscholar.org]
- 9. Comparative Genomic Analysis Reveals Key Changes in the Genome of Acremonium chrysogenum That Occurred During Classical Strain Improvement for Production of Antibiotic Cephalosporin C [mdpi.com]
- 10. longdom.org [longdom.org]
- 11. karger.com [karger.com]
- 12. Enhanced fermentative production of Cephalosporin C by magnetite nanoparticles in culture of Acremonium chrysogenum - PMC [pmc.ncbi.nlm.nih.gov]
- 13. CN102808011B - Fermentation method for cephalosporin C - Google Patents [patents.google.com]
- 14. Downstream processing of Cephalosporins and Aspartic acid | PPTX [slideshare.net]
- 15. Scaling up production of cephalosporin C by Acremonium chrysogenum W42-I in a fermenter using submerged fermentation - PubMed [pubmed.ncbi.nlm.nih.gov]

- 16. researchgate.net [researchgate.net]
- 17. Statistical optimization and gamma irradiation on cephalosporin C production by Acremonium chrysogenum W42-I - PMC [pmc.ncbi.nlm.nih.gov]
- 18. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Cephalosporin C Production Using Submerged Fermentation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10777433#cephalosporin-c-production-using-submerged-fermentation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com